A Comprehensive Technical Guide to Neutron Scattering Cross-Sections for Zirconium Hydride

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Compound of Interest	
Compound Name:	Zirconium hydride
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This technical guide provides an in-depth analysis of the neutron scattering cross-sections of **zirconium hydride** (ZrH_x), a material of significant interest in nuclear applications due to its moderating properties. This document summarizes key quantitative data, details experimental methodologies, and visualizes complex processes to offer a thorough understanding of the interaction between neutrons and ZrH_x.

Introduction to Neutron Scattering in Zirconium Hydride

Zirconium hydride is a critical component in various nuclear reactor designs, such as the TRIGA reactors, where it serves as a neutron moderator.[1][2] The hydrogen within the ZrH_x lattice effectively slows down fast neutrons to thermal energies, increasing the probability of fission.[1] The efficiency of this moderation is directly related to the neutron scattering cross-sections of the material.

Neutron scattering interactions with ZrH_x can be categorized into three main types: coherent elastic, incoherent elastic, and inelastic scattering.[3]

- Coherent elastic scattering is significant for crystalline materials and provides information about the ordered structure of the lattice.

- Incoherent elastic scattering is particularly important for hydrogenous materials like ZrH_x.

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- Inelastic scattering, where energy is exchanged between the neutron and the lattice, is crucial for understanding the energy moderation process.[2]

The thermal neutron scattering law, S(α,β), which describes the probability of a neutron scattering with a given energy and momentum transfer, is fundamental to accurately modeling these interactions in reactor physics calculations.

Quantitative Neutron Scattering Data

The following tables summarize the calculated and experimentally determined neutron scattering cross-sections for various phases and compositions of **zirconium hydride**. These values are crucial for nuclear data libraries like ENDF/B-VIII.0.[1]

Table 1: Calculated Lattice Constants for ε and δ Phases of **Zirconium Hydride**[1][2]

Phase	Crystal Structure	Lattice Parameter 'a' (Å)	Lattice Parameter 'c' (Å)
ε-ZrH_2	Face-Centered Tetragonal (FCT)	3.540	4.408
δ-$ZrH_{1.5}$	Face-Centered Cubic (FCC)	4.776	-

Table 2: Calculated Mechanical Properties of **Zirconium Hydride** Phases[1]

Phase	Bulk Modulus (GPa)	Shear Modulus (GPa)	Young's Modulus (GPa)
ε-ZrH_2	125.3	64.9	164.2
δ-$ZrH_{1.5}$	115.3	55.8	142.1

Table 3: Experimentally Observed Inelastic Scattering Energy Levels in ZrH_2[4]

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Energy Level	Peak Location (eV)
First	~0.137
Second	~0.274
Third	~0.411

Note: These energy levels correspond to the vibrational states of the hydrogen atoms in the zirconium lattice and are approximately multiples of the fundamental frequency, suggesting harmonic oscillator-like behavior.[4]

Experimental Protocols for Measuring Neutron Scattering

The determination of neutron scattering cross-sections for **zirconium hydride** relies on sophisticated experimental techniques that can precisely measure the energy and angular distribution of scattered neutrons.

Inelastic Scattering Measurement using a Beryllium Filter Spectrometer

This method is employed to measure the energy spectrum of inelastically scattered neutrons.

Methodology:

- Neutron Source: A pulsed neutron source, such as an electron linear accelerator, is used to generate bursts of neutrons with a wide range of energies.

- Sample Interaction: The neutron beam is directed onto a **zirconium hydride** sample (e.g., ZrH_2).

- Scattering and Detection: Neutrons scattered by the sample at a specific angle (e.g., 90°) are passed through a beryllium filter.

- Energy Filtering: The beryllium filter has a sharp cutoff energy, allowing only neutrons with energies below this threshold to pass through to the detector. This effectively acts as a low-

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pass filter.

- Data Acquisition: The time-of-flight of the scattered neutrons is measured, which, combined with the known flight path length, allows for the determination of their final energy.

- Analysis: By subtracting the final neutron energy from the initial energy (which can be selected or varied), the energy transferred to the ZrH_x lattice can be determined. The resulting spectrum reveals peaks corresponding to the excitation of vibrational energy levels of the hydrogen atoms.[4]

Time-of-Flight (TOF) Spectroscopy

Time-of-flight spectrometers are versatile instruments for studying both elastic and inelastic neutron scattering.[5]
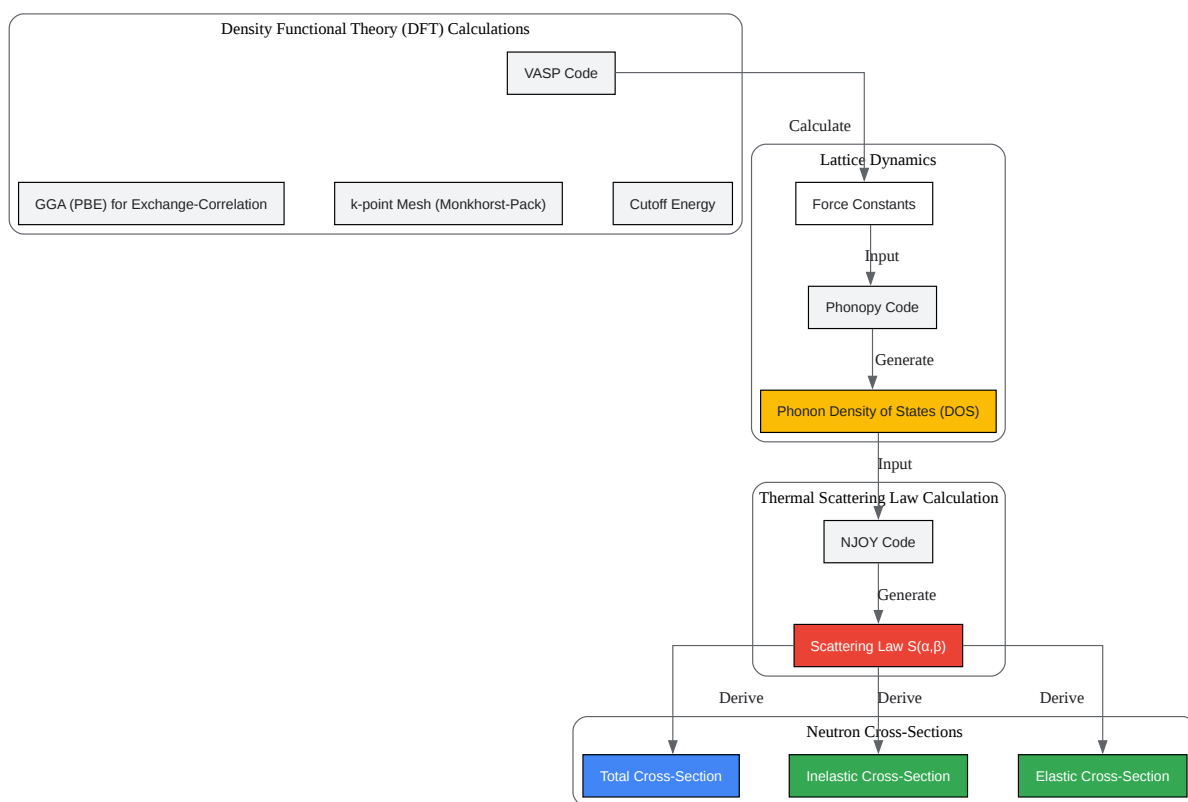
Methodology:

- Pulsed Neutron Beam: A chopper system creates short, well-defined pulses of monochromatic or polychromatic neutrons.

- Sample Interaction: The pulsed neutron beam interacts with the ZrH_x sample.

- Scattered Neutron Detection: A large array of detectors is placed at various angles around the sample to measure the scattered neutrons.

- Time-of-Flight Measurement: The time it takes for a scattered neutron to travel from the sample to a detector is precisely measured.

- Energy and Momentum Transfer Calculation:

  - For inelastic scattering, the energy of the scattered neutron is determined from its time-of-flight. The energy transfer (ΔE) is the difference between the initial and final neutron energies. The momentum transfer (Q) is calculated from the scattering angle and the initial and final neutron momenta.

  - For elastic scattering, there is no change in neutron energy, and the analysis focuses on the angular distribution of the scattered neutrons to determine the structure factor.

- Data Analysis: The collected data is used to construct the dynamic structure factor $S(Q, \omega)$, which provides a complete picture of the scattering dynamics.

Computational Workflow for Determining Thermal Scattering Cross-Sections

First-principles calculations, particularly those based on Density Functional Theory (DFT), have become a powerful tool for determining the thermal neutron scattering properties of materials like **zirconium hydride**.

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Density Functional Theory (DFT) Calculations

VASP Code

GGA (PBE) for Exchange-Correlation

k-point Mesh (Monkhorst-Pack)

Cutoff Energy

Calculate

Lattice Dynamics

Force Constants

Input

Phonopy Code

Generate

Phonon Density of States (DOS)

Input

Thermal Scattering Law Calculation

NJOY Code

Generate

Scattering Law S(α,β)

Derive   Derive   Derive

Neutron Cross-Sections

Total Cross-Section

Inelastic Cross-Section

Elastic Cross-Section

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Caption: Computational workflow for determining thermal neutron scattering cross-sections of ZrH_x.

The process begins with DFT calculations using codes like VASP to determine the fundamental properties of the ZrH_x crystal lattice.[1][2] From these calculations, the forces between the atoms (force constants) are derived. This information is then used by lattice dynamics codes like Phonopy to calculate the phonon density of states (DOS), which describes the vibrational modes of the lattice.[2] The phonon DOS is a critical input for nuclear data processing codes like NJOY, which then compute the thermal scattering law $S(\alpha,\beta)$. Finally, the total, inelastic, and elastic scattering cross-sections are derived from the scattering law.

Types of Neutron Scattering in **Zirconium Hydride**

The interaction of a neutron with the ZrH_x lattice can result in different scattering events, each providing unique information about the material.
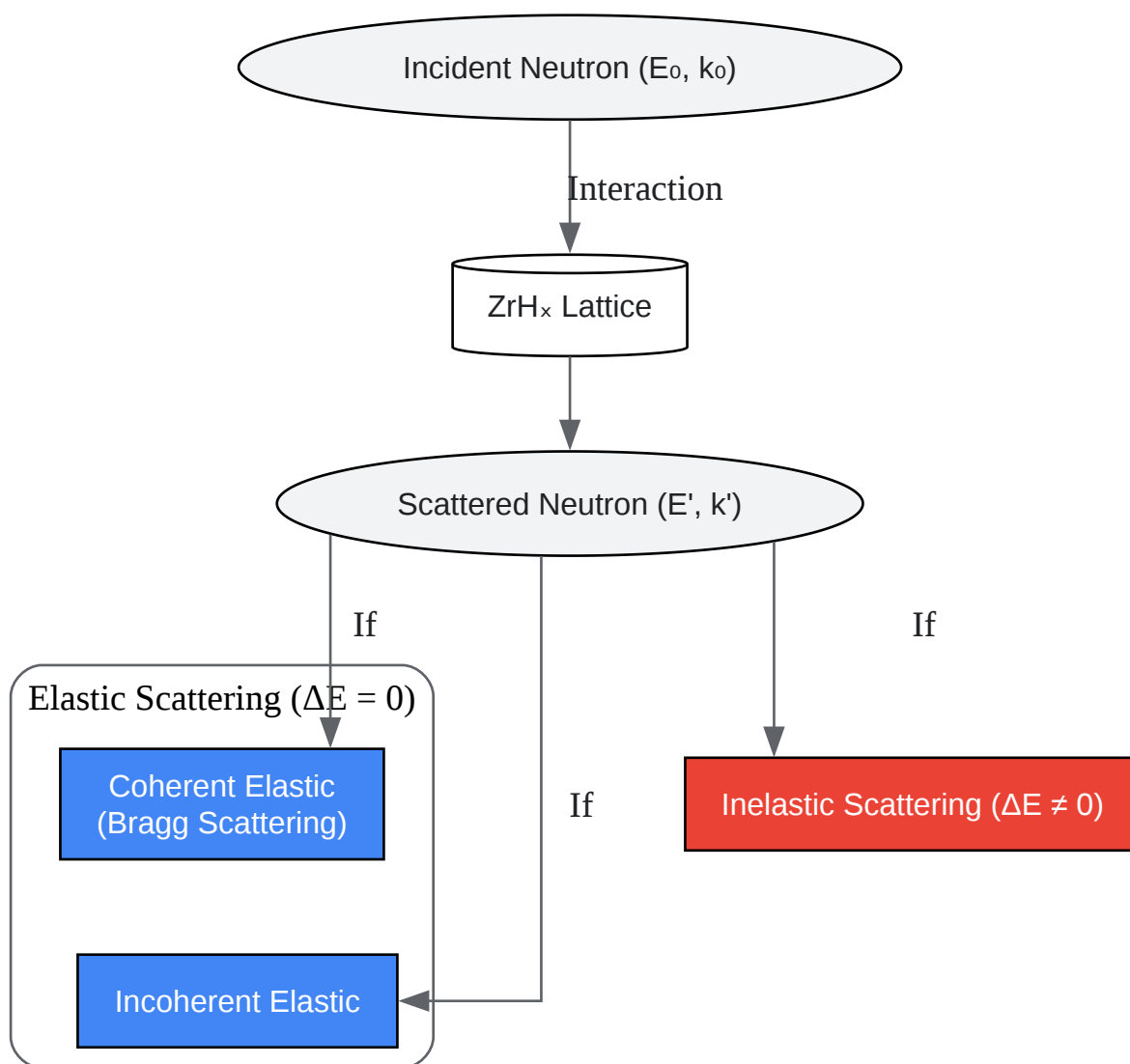
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Caption: Types of neutron scattering events in **zirconium hydride**.

When an incident neutron with initial energy E_0 and momentum k_0 interacts with the ZrH_x lattice, it is scattered into a final state with energy E' and momentum k'.

- If the kinetic energy of the neutron is conserved ($E' = E_0$), the scattering is elastic. This can be either coherent, leading to Bragg diffraction peaks that reveal the crystal structure, or incoherent.

- If the neutron exchanges energy with the lattice by exciting or de-exciting a phonon ($E' \neq E_0$), the scattering is inelastic. This process is fundamental to the neutron moderation capability

of **zirconium hydride**.

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